

Application Notes and Protocols for Fenoxaprop-P-ethyl in Weed Science Research

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Compound of Interest

Compound Name: Fenoxaprop-P

Cat. No.: B040489

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes and protocols provide detailed guidance on the use of **Fenoxaprop-P-ethyl** in weed science research plots. The information compiled from various scientific studies offers insights into its efficacy, application parameters, and potential for phytotoxicity.

Product Information

Fenoxaprop-P-ethyl is a selective, post-emergence herbicide with contact and systemic action.
[1] It is primarily absorbed by the leaves and translocates to the roots or rhizomes, inhibiting fatty acid synthesis in susceptible grass weeds.[1] This herbicide is effective for the control of annual and perennial grass weeds in various crops, including wheat, rice, barley, and turfgrass.
[1]

Mechanism of Action: **Fenoxaprop-P-ethyl** is an Acetyl-CoA Carboxylase (ACCase) inhibitor.[2] This enzyme is crucial for the biosynthesis of lipids in plants. By inhibiting ACCase, the herbicide disrupts cell membrane formation, leading to the death of susceptible grass species.

Application Recommendations

Target Weeds

Fenoxaprop-P-ethyl is effective against a wide range of annual and perennial grass weeds. Common susceptible species include:

- Avena fatua (Wild oat)[1]
- Digitaria spp. (Crabgrass)[1][3]
- Echinochloa crus-galli (Barnyardgrass)[1][4]
- Eleusine indica (Goosegrass)[1]
- Phalaris minor (Canary grass)[5]
- Setaria spp. (Foxtail)[1]

It is important to note that **Fenoxaprop-P**-ethyl is not effective against broadleaf weeds or sedges.[5][6]

Application Timing

For optimal efficacy, **Fenoxaprop-P**-ethyl should be applied when weeds are actively growing.

[1] The ideal timing is typically at the 2-leaf to 5-tiller stage of the target grass weeds.[3][7]

Applications made to weeds under stress from drought or other environmental factors may result in reduced control.[1][8]

Application Rates

Application rates can vary depending on the crop, target weed species, and environmental conditions. Researchers should consult specific study protocols, but general rate ranges are provided in the tables below.

Tank Mixing

Fenoxaprop-P-ethyl can be tank-mixed with some other herbicides to broaden the weed control spectrum. However, it is incompatible with hormone-type herbicides like 2,4-D, as they can have an antagonistic effect.[7][9] It is recommended to apply **Fenoxaprop-P**-ethyl first and then the contact herbicide one day later to ensure efficacy.[9]

Experimental Protocols

Research Plot Establishment

- **Plot Size:** A common plot size for herbicide efficacy trials is 5.4 m x 5.0 m.[5]
- **Replication:** Treatments should be arranged in a randomized complete block design (RCBD) with at least three replications to ensure statistical validity.[5][6]
- **Crop Seeding:** Sow the desired crop at the recommended seeding rate and depth for the specific region and variety. For example, wheat can be sown at 125 kg/ha at a depth of 4-5 cm with a row spacing of 20 cm.[5]
- **Fertilization:** Apply fertilizers based on soil test recommendations for the specific crop. For instance, a common NPK application for wheat is 120-60-40 kg/ha .[5]

Herbicide Application

- **Equipment:** Apply herbicides using a knapsack sprayer fitted with a flat fan nozzle to ensure uniform coverage.[5]
- **Spray Volume:** A typical spray volume is 600 liters per hectare.[5] However, studies have shown that spray volumes between 140 and 1120 L/ha did not significantly affect efficacy when using flat fan nozzles.[10]
- **Application Timing:** Apply treatments at the specified weed growth stage (e.g., 3-4 leaf stage or post-emergence at 35 days after sowing).[1][5]
- **Environmental Conditions:** Apply in windless conditions to prevent drift to non-target areas.[9] Avoid application within 3 days of heavy rain or during frost to ensure efficacy.[9]

Data Collection and Evaluation

- **Weed Density and Dry Weight:** At specified intervals after application (e.g., 50 or 58 days after transplanting), record weed density by species using a quadrat (e.g., 0.5 m x 0.5 m).[4] Collect the weeds from the quadrat, dry them in an oven at a constant temperature until a constant weight is achieved, and record the dry weight.[4]
- **Weed Control Efficiency (WCE):** Calculate WCE using the following formula:
$$\text{WCE (\%)} = \frac{[(\text{Dry weight of weeds in weedy check} - \text{Dry weight of weeds in treated plot}) / \text{Dry weight of weeds in weedy check}] \times 100}{100}$$
[11]

- **Phytotoxicity:** Visually assess crop injury at regular intervals after application on a scale of 0 to 10, where 0 indicates no injury and 10 indicates complete crop death.^[12] Symptoms of phytotoxicity can include yellowing, necrosis, and stunting.^[13]^[14]
- **Crop Yield and Yield Components:** At crop maturity, harvest the plots and record grain yield, straw yield, and other relevant yield components (e.g., number of panicles/hill, grains/panicle).^[13]

Data Presentation

Table 1: Efficacy of Fenoxaprop-P-ethyl on Grassy Weeds in Onion

Treatment (g a.i./ha)	Weed Density (No./m ²) at 45 DAA	Weed Dry Weight (g/m ²) at 45 DAA	Bulb Yield (t/ha)
Fenoxaprop-p-ethyl 56.25	-	Significantly reduced	-
Fenoxaprop-p-ethyl 67.5	-	Significantly reduced	At par with 78.75 g/ha
Fenoxaprop-p-ethyl 78.75	47-53% better than weedy check for P. minor	Significantly lower than other herbicide treatments	Highest among herbicide treatments
Quizalofop-p-ethyl 37.5	-	-	At par with Fenoxaprop 78.75 g/ha in the second year
Hand Weeding (twice)	-	Significantly lower	Highest overall
Weedy Check	-	-	Reduced by 74% compared to hand weeding

DAA: Days After Application. Data synthesized from a study by Singh et al. (2017).[\[2\]](#)[\[12\]](#)

Table 2: Efficacy of Fenoxaprop-P-ethyl on Echinochloa spp. in Transplanted Rice

Treatment (g a.i./ha)	Application Timing (DAT)	Weed Control Efficiency (Grassy Weeds)	Grain Yield (t/ha)
Fenoxaprop-p-ethyl 80	20	-	-
Fenoxaprop-p-ethyl 90	20	Higher WCE	-
Fenoxaprop-p-ethyl 100	20	Higher WCE	At par with two hand weedings
Penoxsulam 25	20	High WCE	At par with two hand weedings
Two Hand Weedings	20 and 40	Highest WCE	6.19
Weedy Check	-	-	-

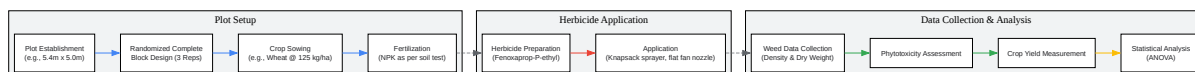
DAT: Days After Transplanting. Data from a study by Duary et al.[\[4\]](#)

Table 3: Phytotoxicity of Fenoxaprop-P-ethyl in Winter Wheat

Treatment (Rate)	Application Timing	Injury at 1 WAA (%)	Injury at 2 WAA (%)
Fenoxaprop-p-ethyl/safener (1X)	Late Post-emergence	4	1
Fenoxaprop-p-ethyl/safener (2X)	Late Post-emergence	5	1

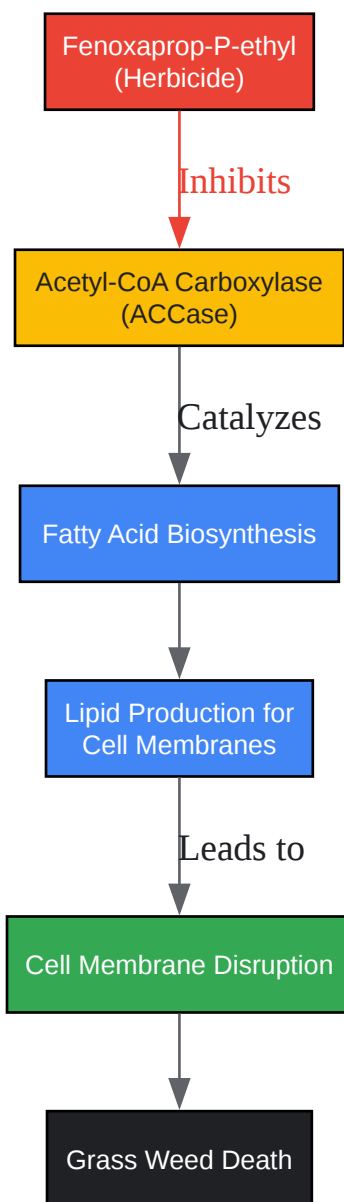
WAA: Weeks After Application. Injury was transient and did not decrease yield.[\[15\]](#)

Visualizations



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Caption: Experimental workflow for **Fenoxaprop-P**-ethyl efficacy trials.



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Caption: Simplified signaling pathway of **Fenoxaprop-P-ethyl**'s herbicidal action.

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